

# Application Notes and Protocols: Direct Brown 95 in Paper and Leather Dyeing Research

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## Compound of Interest

Compound Name: Direct Brown 95, Technical grade

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These application notes provide a detailed overview of the use of C.I. Direct Brown 95 (CAS No: 16071-86-6), a trisazo dye, in the dyeing of paper and leather. This document includes its physicochemical properties, experimental protocols for dyeing processes, and quantitative data on its performance.

## Physicochemical Properties of Direct Brown 95

Direct Brown 95 is a water-soluble anionic dye with a good affinity for cellulosic and proteinaceous substrates.<sup>[1][2][3]</sup> Its chemical structure, based on a benzidine framework, is responsible for its brown color.<sup>[1]</sup>

Property	Value	Reference
C.I. Name	Direct Brown 95	[3]
CAS Number	16071-86-6	[1][4][5]
Molecular Formula	C <sub>31</sub> H <sub>18</sub> CuN <sub>6</sub> Na <sub>2</sub> O <sub>9</sub> S	[1][3]
Molecular Weight	760.1 g/mol	[1]
Solubility in Water	35 g/L at 80-85 °C	[2][3][6]
Appearance	Dark brown powder	[2][6]

## Application in Paper Dyeing

Direct Brown 95 is utilized in the paper industry for coloring various paper and cardboard products due to its high affinity for cellulose fibers.<sup>[1]</sup> The dyeing process is typically carried out in the pulp stage, known as dyeing in the stuff.

## Principle of Paper Dyeing with Direct Dyes

The application of Direct Brown 95 to paper pulp relies on the principles of direct dyeing. The dye molecules are adsorbed onto the cellulose fibers from an aqueous solution. This process is influenced by factors such as temperature, pH, and the presence of electrolytes (salt), which help to overcome the natural negative charge of cellulose fibers in water, thereby promoting dye uptake.<sup>[7][8][9]</sup>

## Experimental Protocol: Pulp Dyeing

This protocol describes a laboratory-scale procedure for dyeing paper pulp with Direct Brown 95.

Materials and Equipment:

- Direct Brown 95 dye
- Bleached or unbleached paper pulp slurry
- Sodium chloride (NaCl) or Glauber's salt ( $\text{Na}_2\text{SO}_4$ )
- Sodium carbonate (Soda Ash) (optional, for pH adjustment)
- Beakers or dyeing vessels
- Heating plate with magnetic stirrer
- Filtration system (e.g., Büchner funnel)
- Drying oven
- Spectrophotometer for quantitative analysis

#### Procedure:

- **Pulp Preparation:** Prepare a consistent slurry of paper pulp in water (e.g., 1-3% consistency).
- **Dye Bath Preparation:**
  - Accurately weigh the required amount of Direct Brown 95 (e.g., 0.1 - 2.0% on the weight of dry fiber, owf).
  - Dissolve the dye in hot deionized water (e.g., 80-85°C) to create a stock solution.
- **Dyeing Process:**
  - Transfer the pulp slurry to the dyeing vessel and adjust the temperature to 50-60°C.
  - Add the dye stock solution to the pulp slurry and stir for 10-15 minutes to ensure even distribution.
  - Gradually add a salt solution (e.g., 5-20% owf NaCl) to the dye bath over 15-20 minutes. The salt helps to promote dye exhaustion onto the fibers.<sup>[7][10]</sup>
  - Increase the temperature to 90-100°C and maintain for 30-60 minutes with continuous stirring. Direct Brown 95 shows maximum affinity for cellulose fibers at 100°C.<sup>[2][3][6]</sup>
  - (Optional) Adjust the pH to a neutral or slightly alkaline range with sodium carbonate if required, as this can influence dye uptake.
- **Rinsing and Sheet Formation:**
  - After the dyeing time has elapsed, cool the pulp slurry.
  - Rinse the dyed pulp with cold water until the filtrate is clear to remove any unfixed dye.
  - Form paper sheets from the dyed pulp using a standard laboratory sheet former.
- **Drying:** Dry the paper sheets in an oven at a controlled temperature (e.g., 90-105°C).

## Quantitative Data: Paper Dyeing

Parameter	Condition	Result	Reference
Optimal Dyeing Temperature	-	100°C for maximum affinity	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Salt Concentration	5-20% (owf)	Increases dye exhaustion	<a href="#">[7]</a> <a href="#">[10]</a>
Light Fastness (ISO)	-	5-6	<a href="#">[6]</a> <a href="#">[11]</a>
Washing Fastness (ISO)	-	2-3	<a href="#">[6]</a> <a href="#">[11]</a>
Rubbing Fastness (Dry)	-	4	<a href="#">[6]</a> <a href="#">[11]</a>
Rubbing Fastness (Wet)	-	3	<a href="#">[6]</a> <a href="#">[11]</a>

## Application in Leather Dyeing

Direct Brown 95 is also used for coloring various types of leather, particularly chrome-tanned leather.[\[12\]](#) The interaction of the anionic dye with the cationic character of chrome-tanned leather is a key aspect of the dyeing process.

## Principle of Leather Dyeing with Direct Dyes

The dyeing of leather with anionic dyes like Direct Brown 95 is influenced by the pH of the dyebath and the leather itself.[\[13\]](#) In acidic conditions, the amino groups of the collagen in the leather are protonated, creating cationic sites that attract the anionic dye molecules, leading to fixation.[\[13\]](#) The process parameters must be carefully controlled to achieve level dyeing and good penetration.

## Experimental Protocol: Drum Dyeing of Chrome-Tanned Leather

This protocol outlines a typical drum dyeing process for chrome-tanned leather.

Materials and Equipment:

- Chrome-tanned leather (shaved and neutralized)
- Direct Brown 95 dye
- Formic acid or other organic acids for pH adjustment
- Ammonia or other mild alkali for pH adjustment (optional)
- Fatliquoring agents
- Laboratory-scale dyeing drum
- pH meter
- Thermometer

#### Procedure:

- Leather Preparation:
  - The chrome-tanned leather should be well-neutralized to a pH of 5.0-6.0 to ensure even dye penetration.
  - Wash the leather in the drum with water at approximately 35°C.
- Dyeing Process:
  - Drain the wash water and add fresh water (e.g., 100-200% on shaved weight) at 40-50°C.
  - Dissolve the required amount of Direct Brown 95 (e.g., 1-5% on shaved weight) in hot water and add it to the drum.
  - Run the drum for 30-60 minutes to allow for dye penetration. For better levelness, the initial pH can be slightly alkaline.[\[12\]](#)
- Fixation:
  - To fix the dye, gradually add a diluted solution of formic acid in several portions over 30-45 minutes to lower the pH to 3.5-4.0. This increases the cationic charge of the leather,

leading to the fixation of the anionic dye.[13]

- Continue drumming for another 30-60 minutes to ensure complete fixation.
- Rinsing and Fatliquoring:
  - Drain the exhausted dye bath.
  - Rinse the leather thoroughly with water.
  - Proceed with fatliquoring according to standard procedures to impart softness and other desired properties to the leather.
- Drying and Finishing:
  - The leather is then sammied, set out, and dried.
  - Subsequent finishing processes can be applied as required.

## Quantitative Data: Leather Dyeing

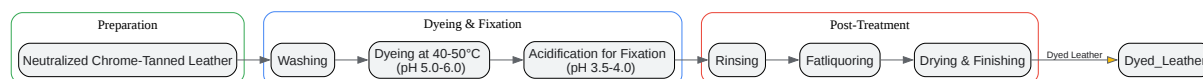
Parameter	Condition	Effect	Reference
pH for Penetration	5.0 - 6.0	Promotes even dye distribution	[12][13]
pH for Fixation	3.5 - 4.0	Increases dye-leather ionic bonding	[13]
Temperature	40 - 60°C	Affects dye diffusion and fixation rate	[13]
Adsorption on Chitosan (as a model for proteinaceous substrate)	50°C	41.84 mg/g retention	[14][15]
Light Fastness (ISO)	-	5-6	[6][11]
Washing Fastness (ISO)	-	2-3	[6][11]

## Visualizations



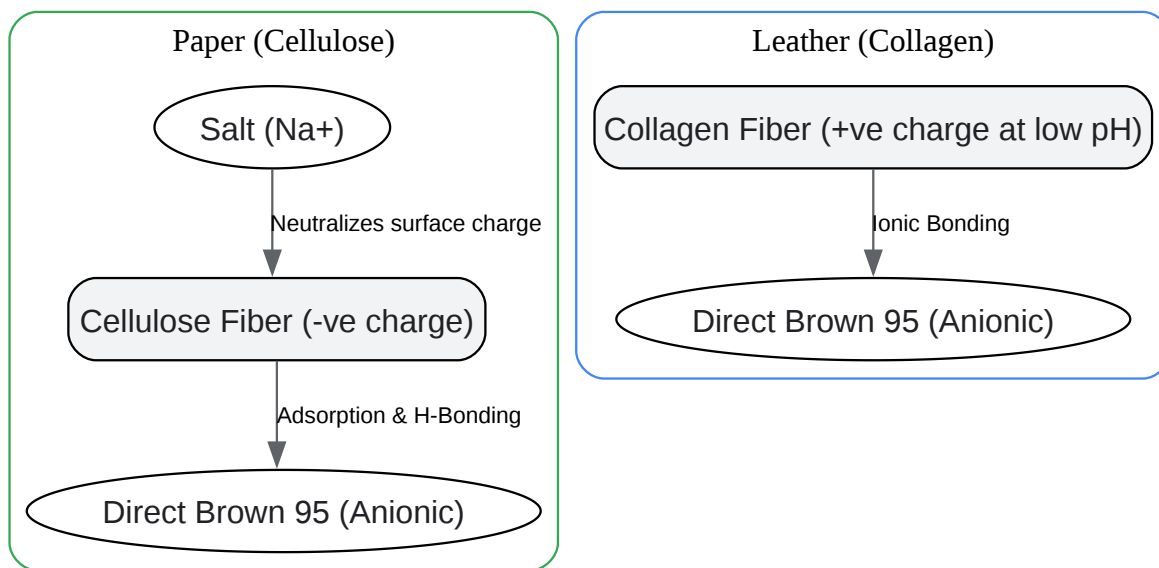
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### Workflow for Paper Pulp Dyeing with Direct Brown 95.



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### Workflow for Drum Dyeing of Leather with Direct Brown 95.



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#### Simplified Dye-Substrate Interaction Mechanisms.

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